

Safety and handling precautions for 4-Nitrobenzophenone

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Compound of Interest

Compound Name: 4-Nitrobenzophenone

Cat. No.: B109985

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An In-depth Technical Guide to the Safety and Handling of **4-Nitrobenzophenone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date safety information before handling **4-Nitrobenzophenone**.

Introduction

4-Nitrobenzophenone is an aromatic organic compound utilized as an intermediate in organic synthesis, particularly in the development of dyes, pigments, and pharmaceutical compounds. [1][2][3] Its structure consists of a benzophenone core with a nitro group, which contributes to its reactivity.[1] Due to its chemical properties and classification as a hazardous substance, strict adherence to safety and handling protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination.

Physical and Chemical Properties

4-Nitrobenzophenone is a yellow to light brown crystalline solid.[2][3][4] It is characterized by its moderate solubility in organic solvents like ethanol and acetone and is less soluble in water. [1]

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ NO ₃	[1][5]
Molecular Weight	227.22 g/mol	[5][6]
Appearance	Dark yellow powder/solid	[7]
Odor	Odorless	[7]
Melting Point	136 - 138 °C	[2][4][6][7]
Boiling Point	368.92°C (rough estimate)	[2][3]
Flash Point	Not available / Not applicable	[6][7]
Storage Temperature	Store below +30°C	[2][4][8]
CAS Number	1144-74-7	[4][6][7]

Hazard Identification and Classification

4-Nitrobenzophenone is classified as an irritant.[8][9] Contact with the substance can cause skin, eye, and respiratory system irritation.[8]

Hazard Classification	Code	Description	Source(s)
Signal Word	Warning	[10][11]	
Hazard Statements	H315	Causes skin irritation.	[10]
H319	Causes serious eye irritation.	[10]	
H335	May cause respiratory irritation.	[12]	
Precautionary Statements	P261 / P264	Avoid breathing dust. Wash hands and face thoroughly after handling.	[10][12]
P280	Wear protective gloves, eye protection.	[10]	
P302+P352	IF ON SKIN: Wash with plenty of water.	[10]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[10]	
WGK (Water Hazard Class)	3	[2][6]	

Safe Handling and Storage

3.1 Handling

Proper handling procedures are crucial to minimize exposure.

- Ventilation: Use only in a well-ventilated area or outdoors.[10][12] If dust or aerosols are generated, local exhaust ventilation should be employed.[10]

- Personal Contact: Avoid all personal contact, including the inhalation of dust.[12] Do not ingest the substance.[7]
- Hygiene: Wash hands and face thoroughly after handling.[10] Do not eat, drink, or smoke in the work area.[12] Contaminated work clothes should be laundered separately before reuse. [10][12]

3.2 Storage Correct storage conditions are necessary to maintain the chemical's stability and integrity.

- Container: Keep containers securely sealed and tightly closed when not in use.[7][10][12]
- Conditions: Store in a cool, dry, and well-ventilated place.[7][10][12] Protect from environmental extremes.[12]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and strong bases.[7][12]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Control Parameter	Specification	Source(s)
Engineering Controls	Use in a well-ventilated area. Install local exhaust systems where dust may be generated. Safety showers and eye wash stations should be available.	[10][12]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (as described by OSHA's 29 CFR 1910.133 or European Standard EN166). A face shield may be required in certain situations.	[7][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[7][10]
Respiratory Protection	A dust respirator (such as a type N95) is recommended. No protective equipment is needed under normal use conditions with adequate ventilation.	[6][7][10]

First Aid Measures

In case of exposure, immediate first aid is critical.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[7] If eye irritation persists, get medical advice or attention.[10]
- Skin Contact: Remove all contaminated clothing. Wash skin gently with plenty of water.[10] If skin irritation occurs, seek medical attention.[10]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[10] If the individual feels unwell, seek medical advice.[10]

- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse mouth with water. Never give anything by mouth to an unconscious person.[\[7\]](#) Seek immediate medical assistance.[\[7\]](#)

Fire and Explosion Hazard Data

While not considered a significant fire risk, containers may burn.[\[12\]](#)

Hazard Data	Description	Source(s)
Combustibility	Combustible Solid.	[6]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[7]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x). Thermal decomposition can release irritating gases and vapors.	[7]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.	[7]

Accidental Release Measures

In the event of a spill, proper containment and cleanup are necessary.

- Personal Precautions: Ensure adequate ventilation.[\[7\]](#) Avoid breathing dust and contact with skin and eyes.[\[12\]](#) Wear the personal protective equipment outlined in Section 4.0.[\[7\]](#)
- Environmental Precautions: Prevent spillage from entering drains or waterways.[\[12\]](#) If contamination occurs, advise emergency services.[\[12\]](#)

- Cleanup Procedures: For dry spills, use dry clean-up procedures to avoid generating dust. [12] Sweep or vacuum up the material and place it into a suitable, sealed, and labeled container for disposal.[7][12] After cleanup, wash the area down with large amounts of water, preventing runoff into drains.[12]

Stability and Reactivity

- Reactivity: The substance is not known to be reactive under normal conditions.[7]
- Chemical Stability: **4-Nitrobenzophenone** is stable under normal storage and handling conditions.[7]
- Conditions to Avoid: Incompatible products.[7]
- Incompatible Materials: Strong oxidizing agents and strong bases.[7]
- Hazardous Polymerization: Hazardous polymerization does not occur.[7]

Toxicological Information

No acute toxicity information, such as LD50 or LC50 data, is available for this product in the reviewed sources.[7] It is known to be an irritant to the skin, eyes, and respiratory system.[8] [10][12]

Experimental Protocols

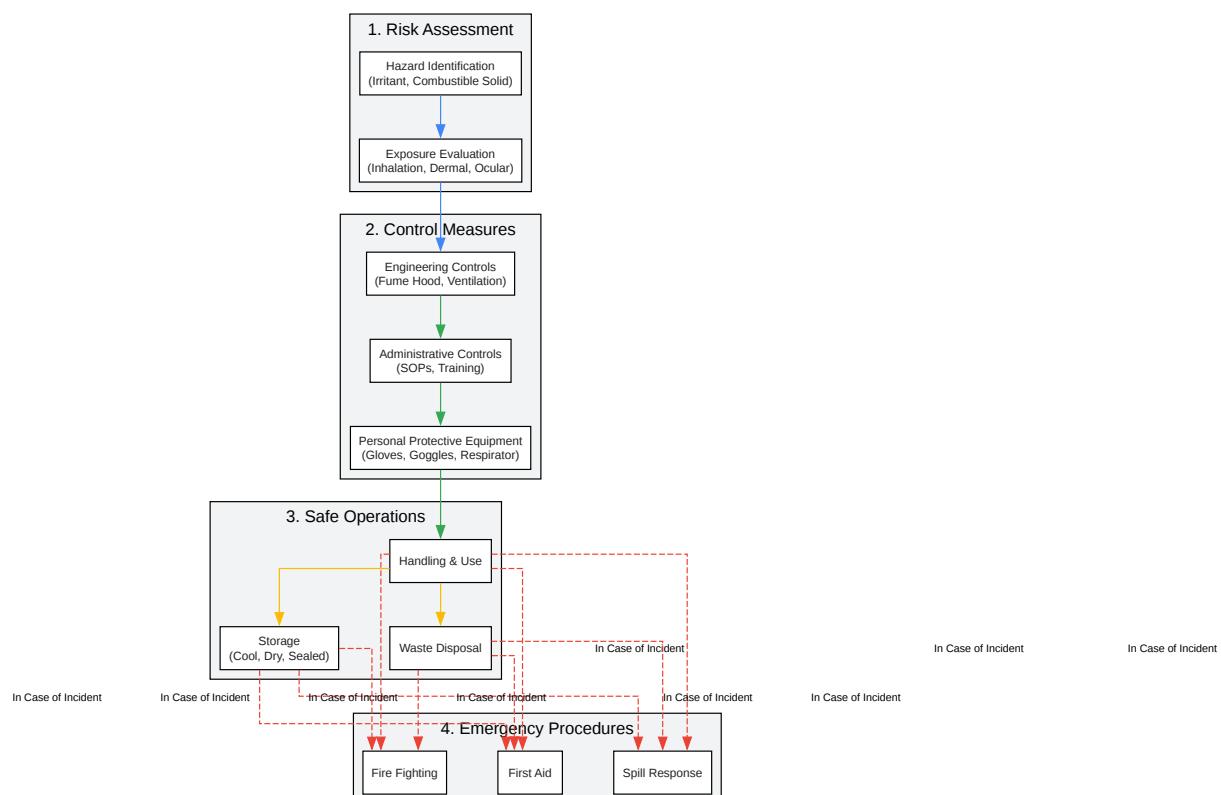
The provided search results do not contain detailed experimental protocols for safety, handling, or toxicological studies of **4-Nitrobenzophenone**. The literature mentions its use in quantitative structure-activity relationship (QSAR) analysis of benzophenone derivatives as antimalarial agents, but specific methodologies are not described.[2][3][4]

Waste Disposal

Disposal of **4-Nitrobenzophenone** and its containers must be conducted in accordance with all applicable local, state, and federal regulations. Material should be disposed of by a licensed professional waste disposal service.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when handling **4-Nitrobenzophenone**. It follows a standard hazard control hierarchy, from identification to emergency response.

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Caption: Logical workflow for the safe handling of **4-Nitrobenzophenone**.

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